

# Cyproflanilide: A Technical Guide to its Chemical Structure and Properties

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## Compound of Interest

Compound Name: **Cyproflanilide**

Cat. No.: **B13465277**

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## Introduction

**Cyproflanilide** is a novel meta-diamide insecticide demonstrating significant efficacy against a range of agricultural pests. Its unique mode of action and chemical structure make it a subject of considerable interest for researchers in crop protection and insecticide development. This technical guide provides a comprehensive overview of the chemical structure and known properties of **Cyproflanilide**, including available data on its physicochemical, pharmacological, and toxicological characteristics. The information is presented to support further research and development in the field.

## Chemical Structure and Identity

**Cyproflanilide** is chemically known as N-(2-bromo-4-(perfluoropropan-2-yl)-6-(trifluoromethyl)phenyl)-3-(N-(cyclopropylmethyl)-4-fluorobenzamido)-2-fluorobenzamide.[1][2] Its structure is characterized by a central fluorinated benzamide core with two distinct amide linkages connecting to a brominated and fluorinated phenyl ring and a cyclopropylmethyl-substituted aminobenzoyl group.

Table 1: Chemical Identification of **Cyproflanilide**

Identifier	Value
IUPAC Name	N-(2-bromo-4-(perfluoropropan-2-yl)-6-(trifluoromethyl)phenyl)-3-(N-(cyclopropylmethyl)-4-fluorobenzamido)-2-fluorobenzamide[1][2]
CAS Number	2375110-88-4[1]
Molecular Formula	C <sub>28</sub> H <sub>17</sub> BrF <sub>12</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	721.34 g/mol
Canonical SMILES	C1CC1CN(C2=CC=C(C=C2)F)C(=O)C3=C(F)C=CC=C3C(=O)NC4=C(Br)C=C(C=C4C(F)(F)F)C(C(F)(F)F)(C(F)(F)F)F
InChI Key	WULALRGFFYJWOL-UHFFFAOYSA-N

## Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Cyproflanilide** are limited in publicly available literature. The following table summarizes the available information.

Table 2: Physicochemical Properties of **Cyproflanilide**

Property	Value
Physical State	Solid
Melting Point	Data not available
Boiling Point	Data not available
Vapor Pressure	Data not available
Solubility in Water	Data not available
Solubility in Organic Solvents	Data not available
Octanol-Water Partition Coefficient (logP)	Data not available
pKa	Data not available

# Pharmacological Properties and Mechanism of Action

**Cyproflanilide** is classified as a Group 30 insecticide by the Insecticide Resistance Action Committee (IRAC), acting as an allosteric modulator of GABA-gated chloride channels. This mode of action is distinct from many other classes of insecticides.

## Mechanism of Action Workflow



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**Figure 1.** Proposed mechanism of action for **Cyproflanilide**.

**Cyproflanilide** itself is considered a pro-pesticide. Following ingestion or contact by the target insect, it undergoes metabolic activation, likely through enzymatic processes, to its active form. This active metabolite then binds to an allosteric site on the GABA receptor-chloride channel complex in the insect's nervous system. This binding event blocks the influx of chloride ions into the neuron, preventing hyperpolarization and disrupting normal nerve signal transmission. The resulting hyperexcitation of the nervous system leads to paralysis and ultimately the death of the insect.

## Toxicological Profile

The toxicological profile of **Cyproflanilide** is still under investigation. Available data primarily focuses on its insecticidal activity. Information on its toxicity to non-target organisms is limited.

Table 3: Acute Toxicity of **Cyproflanilide**

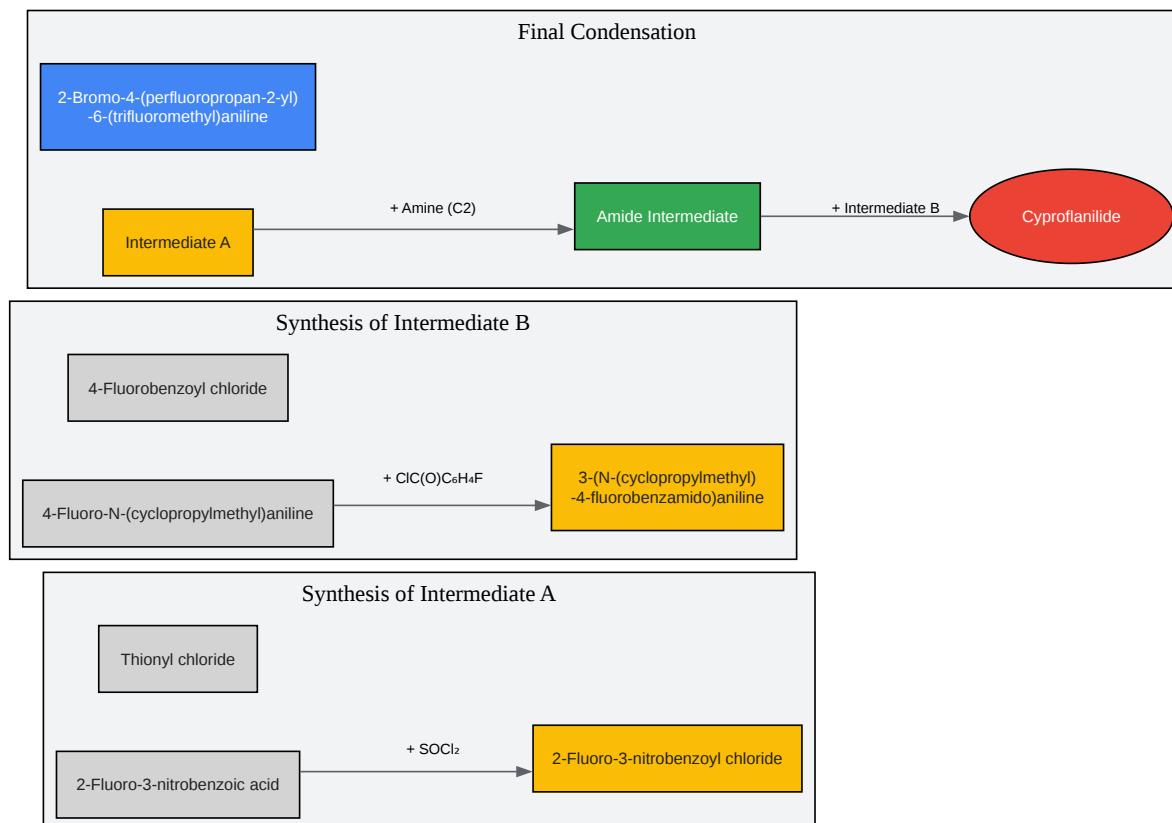
Organism	Test Type	Value
Chilo suppressalis (Asiatic rice borer), 3rd instar larvae	LD <sub>10</sub>	1.7 ng/larva
LD <sub>30</sub>		6.62 ng/larva
LD <sub>50</sub>		16.92 ng/larva
Mammals (Rat)	Acute Oral LD <sub>50</sub>	Data not available
Acute Dermal LD <sub>50</sub>		Data not available
Acute Inhalation LC <sub>50</sub>		Data not available
Birds	Acute Oral LD <sub>50</sub>	Data not available
Fish	96-hour LC <sub>50</sub>	Data not available
Aquatic Invertebrates (Daphnia sp.)	48-hour EC <sub>50</sub>	Data not available
Algae	72-hour EC <sub>50</sub>	Data not available
Honeybees	Acute Contact LD <sub>50</sub>	Data not available
Acute Oral LD <sub>50</sub>		Data not available

## Experimental Protocols

Detailed, standardized experimental protocols for the synthesis and analysis of **Cyproflanilide** are not widely published. However, based on related literature for similar meta-diamide compounds, the following methodologies can be inferred and adapted.

## Synthesis of Cyproflanilide (Proposed)

The synthesis of **Cyproflanilide** likely involves a multi-step process. A plausible synthetic route is outlined below, based on the synthesis of related derivatives.



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**Figure 2.** A plausible synthetic workflow for **Cyproflanilide**.

Methodology:

- Step 1: Synthesis of N-(2-bromo-4-(perfluoropropan-2-yl)-6-(trifluoromethyl)phenyl)-2-fluoro-3-nitrobenzamide. This intermediate is synthesized by reacting 2-bromo-4-(perfluoropropan-2-yl)-6-(trifluoromethyl)aniline with 2-fluoro-3-nitrobenzoyl chloride in the presence of a base such as N,N-diisopropylethylamine (DIPEA) and a catalyst like 4-dimethylaminopyridine (DMAP) in a suitable solvent at elevated temperatures.
- Step 2: Reduction of the Nitro Group. The nitro group of the resulting benzamide is then reduced to an amino group using a reducing agent such as stannous chloride in a solvent like ethanol.
- Step 3: Acylation of the Amino Group. The newly formed amino group is subsequently acylated with 4-fluoro-N-(cyclopropylmethyl)benzoyl chloride to yield the final product, **Cyproflanilide**. The reaction is typically carried out in the presence of a base to neutralize the HCl byproduct.
- Purification: The final product would be purified using standard techniques such as column chromatography on silica gel.

## Insecticidal Bioassay (Larval Topical Application)

This protocol is a general guideline for assessing the insecticidal activity of **Cyproflanilide** against lepidopteran larvae.

### Methodology:

- Test Compound Preparation: Prepare a stock solution of **Cyproflanilide** in a suitable solvent (e.g., acetone). A series of dilutions are then made to obtain the desired test concentrations.
- Insect Rearing: Rear the target insect species (e.g., *Chilo suppressalis*) under controlled conditions of temperature, humidity, and photoperiod. Use third-instar larvae for the bioassay.
- Topical Application: Apply a small, precise volume (e.g., 0.5  $\mu$ L) of each test solution to the dorsal thorax of individual larvae using a micro-applicator. A control group is treated with the solvent only.

- Incubation: After treatment, place the larvae individually in petri dishes containing an artificial diet. Maintain the larvae under the same controlled conditions as for rearing.
- Mortality Assessment: Assess larval mortality at specified time points (e.g., 24, 48, and 72 hours) after application. Larvae that are unable to move when prodded with a fine brush are considered dead.
- Data Analysis: Calculate the percentage mortality for each concentration and correct for control mortality using Abbott's formula. Determine the LD<sub>50</sub>, LD<sub>30</sub>, and LD<sub>10</sub> values using probit analysis.

## Conclusion

**Cyproflanilide** is a promising new insecticide with a distinct mode of action that makes it a valuable tool for insecticide resistance management. While its chemical structure and mechanism of action are relatively well-understood, there is a significant need for more comprehensive data on its physicochemical and toxicological properties. Further research to fill these data gaps will be crucial for a complete understanding of its environmental fate, non-target effects, and for the development of robust and safe application strategies in agriculture. The experimental protocols outlined in this guide provide a foundation for researchers to conduct further studies and contribute to the body of knowledge on this important insecticidal compound.

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## References

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